

Structural Elucidation of 2-chloro-N-phenylbenzamide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-chloro-N-phenylbenzamide

Cat. No.: B1346093

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structural elucidation of **2-chloro-N-phenylbenzamide**, a key intermediate in various chemical syntheses. This document outlines the analytical techniques and experimental protocols used to confirm the compound's chemical structure, presenting data in a clear and accessible format for researchers and professionals in the field.

Chemical Identity and Properties

2-chloro-N-phenylbenzamide is a secondary amide consisting of a 2-chlorobenzoyl group attached to the nitrogen of an aniline moiety. Its chemical properties are summarized in the table below.

Property	Value
IUPAC Name	2-chloro-N-phenylbenzamide
Molecular Formula	C ₁₃ H ₁₀ ClNO
Molecular Weight	231.68 g/mol
CAS Number	6833-13-2[1][2]
InChI Key	AXQVIWHAEYLGLO-UHFFFAOYSA-N[1]

Synthesis and Characterization

The synthesis of **2-chloro-N-phenylbenzamide** is typically achieved through the acylation of aniline with 2-chlorobenzoyl chloride.^[3] The reaction is a nucleophilic acyl substitution, where the amino group of aniline attacks the carbonyl carbon of the acid chloride.

Experimental Protocol: Synthesis

Materials:

- Aniline
- 2-chlorobenzoyl chloride
- Anhydrous diethyl ether (or other suitable aprotic solvent)
- Triethylamine (or other suitable base)
- Distilled water
- Anhydrous magnesium sulfate

Procedure:

- In a round-bottom flask, dissolve aniline (1.0 equivalent) and triethylamine (1.1 equivalents) in anhydrous diethyl ether.
- Cool the mixture in an ice bath.
- Slowly add a solution of 2-chlorobenzoyl chloride (1.0 equivalent) in anhydrous diethyl ether to the flask with constant stirring.
- Allow the reaction mixture to warm to room temperature and stir for an additional 2-3 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, filter the reaction mixture to remove the triethylamine hydrochloride salt.

- Wash the filtrate with distilled water, followed by a saturated sodium bicarbonate solution, and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude product by recrystallization from a suitable solvent system (e.g., ethanol/water) to obtain pure **2-chloro-N-phenylbenzamide**.

Spectroscopic Data and Structural Confirmation

The structure of the synthesized **2-chloro-N-phenylbenzamide** is confirmed using a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule.

¹H NMR (400 MHz, d₆-DMSO):[4]

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
10.51	s	1H	N-H
7.78 – 7.68	m	2H	Aromatic-H
7.62 – 7.41	m	4H	Aromatic-H
7.35	t, J = 7.9 Hz	2H	Aromatic-H
7.11	t, J = 7.4 Hz	1H	Aromatic-H

¹³C NMR (100 MHz, d₆-DMSO):[4]

Chemical Shift (δ) ppm	Assignment
165.2	C=O
139.2	Aromatic-C
136.5	Aromatic-C
131.5	Aromatic-C
130.6	Aromatic-C
129.8	Aromatic-C
129.1	Aromatic-C
128.0	Aromatic-C
127.5	Aromatic-C
124.2	Aromatic-C
120.9	Aromatic-C

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule.

Wavenumber (cm^{-1})	Assignment
~3300	N-H stretch
~1650	C=O stretch (amide I)
~1530	N-H bend (amide II)
~750	C-Cl stretch

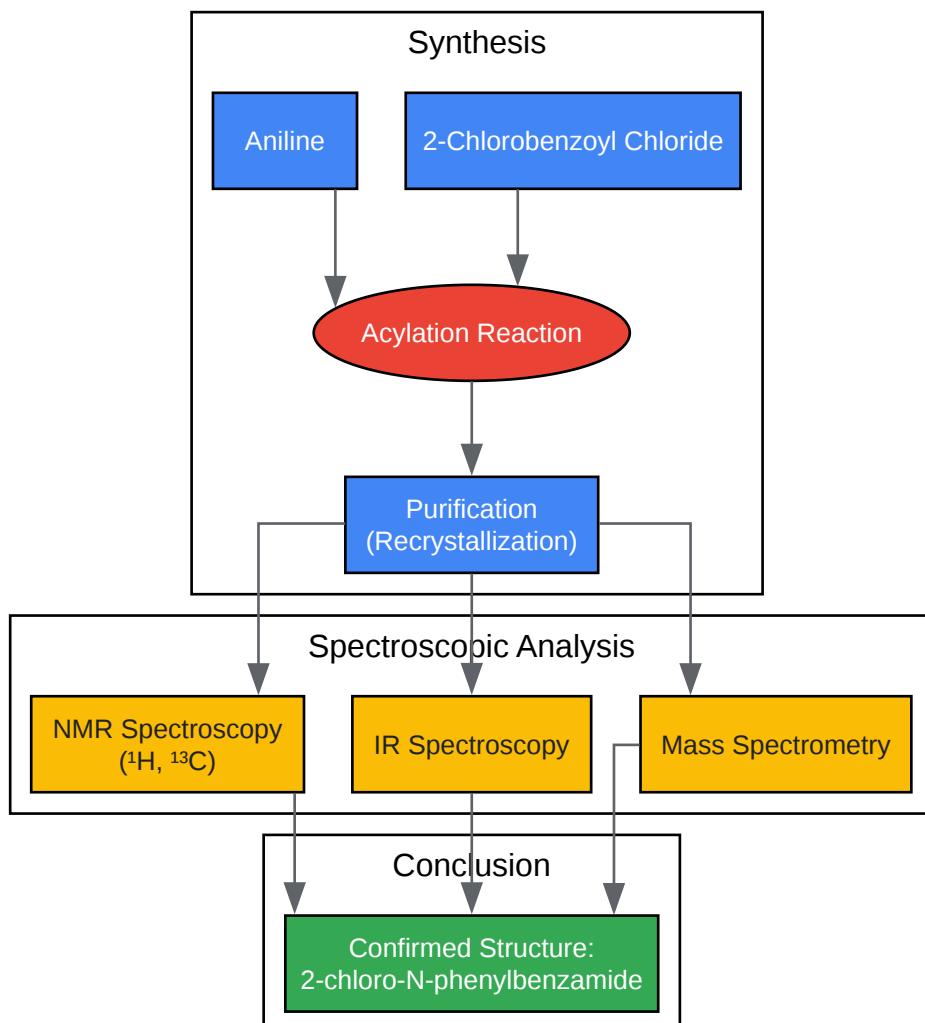
Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule.

m/z	Assignment
231/233	$[M]^+$ / $[M+2]^+$ (isotopic pattern for Cl)
139/141	$[ClC_6H_4CO]^+$
92	$[C_6H_5NH]^+$
77	$[C_6H_5]^+$

Visualizing the Elucidation Process

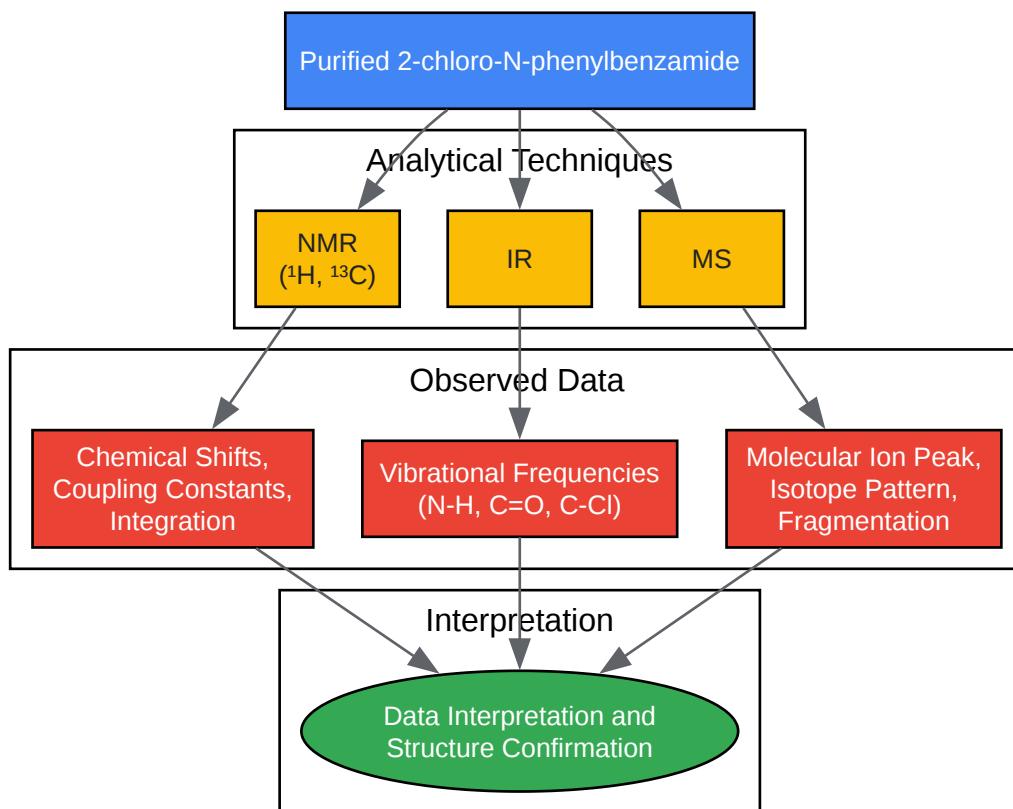
The logical workflow for the structural elucidation of **2-chloro-N-phenylbenzamide** is depicted in the following diagram.



[Click to download full resolution via product page](#)

Caption: Workflow for the structural elucidation of **2-chloro-N-phenylbenzamide**.

The following diagram illustrates the key signaling pathways or logical relationships in the characterization process, starting from the purified compound.

[Click to download full resolution via product page](#)

Caption: Logic diagram for the spectroscopic characterization of the compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Chlorobenzanilide | C13H10ClNO | CID 23265 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Chloro-N-phenylbenzamide, 97%, Thermo Scientific Chemicals | Fisher Scientific [fishersci.ca]
- 3. Synthesis of 2-Chloro-N-phenylbenzamide and Research on Its Antifungal Activity [aj.xhu.edu.cn]
- 4. rsc.org [rsc.org]
- To cite this document: BenchChem. [Structural Elucidation of 2-chloro-N-phenylbenzamide: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1346093#structural-elucidation-of-2-chloro-n-phenylbenzamide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com